

# Personal protective equipment for handling 2,5-Dimethylphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dimethylphenol

Cat. No.: B165462

[Get Quote](#)

## Essential Safety and Handling Guide for 2,5-Dimethylphenol

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2,5-Dimethylphenol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

## Chemical Safety and Hazard Information

**2,5-Dimethylphenol** is a hazardous substance that is toxic if swallowed or in contact with skin, causes severe skin burns and eye damage, and is toxic to aquatic life with long-lasting effects.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Property                | Value                                      |
|-------------------------|--------------------------------------------|
| CAS Number              | 95-87-4                                    |
| Molecular Formula       | C <sub>8</sub> H <sub>10</sub> O           |
| Molecular Weight        | 122.17 g/mol                               |
| Appearance              | Colorless to off-white crystalline solid   |
| Melting Point           | 75-77 °C[4]                                |
| Boiling Point           | 212 °C[4]                                  |
| Flash Point             | 80 - 95 °C[5]                              |
| Vapor Pressure          | 0.208 hPa (at 25 °C)[4][5]                 |
| Solubility              | 3.54 g/L in water (slightly soluble)[4][5] |
| Acute Toxicity (Oral)   | LD50 Rat: 444 mg/kg                        |
| Acute Toxicity (Dermal) | LD50: 300 mg/kg                            |

## Operational Plan: Safe Handling of 2,5-Dimethylphenol

Adherence to the following step-by-step protocol is mandatory for the safe handling of **2,5-Dimethylphenol**.

### 1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[1][6]
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition from the handling area.[6][7]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety glasses and a face shield.[1]

- Skin Protection:
  - Gloves: Handle with appropriate chemical-resistant gloves. Inspect gloves prior to use and use proper glove removal technique.[\[1\]](#)
  - Clothing: Wear a complete chemical-protective suit and disposable Tyvek-type sleeves taped to your gloves.[\[8\]](#)[\[9\]](#)
- Respiratory Protection: If dust formation is likely, wear a NIOSH-approved N95 dust mask or a half-face respirator with an organic vapor/acid gas cartridge.[\[8\]](#)

### 3. Handling Procedure:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Minimize dust generation and accumulation.[\[6\]](#)
- Weigh and transfer the chemical within the fume hood.
- Keep the container tightly closed when not in use.[\[1\]](#)
- Wash hands thoroughly after handling the product.[\[1\]](#)

### 4. Emergency Procedures:

- In case of skin contact: Immediately remove all contaminated clothing and flood the affected skin with water. Wash the affected area thoroughly with soap and water and seek immediate medical attention.[\[9\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[\[1\]](#)
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and immediately call a poison center or doctor.[\[1\]](#)

- Spills: Dampen the solid spill material with 60-70% ethanol and transfer it to a suitable container for disposal.[9]

## Disposal Plan

Proper disposal of **2,5-Dimethylphenol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Collection:

- Collect waste **2,5-Dimethylphenol** and any contaminated materials (e.g., absorbent paper, gloves) in a suitable, labeled, and closed container.[1]

### 2. Disposal Method:

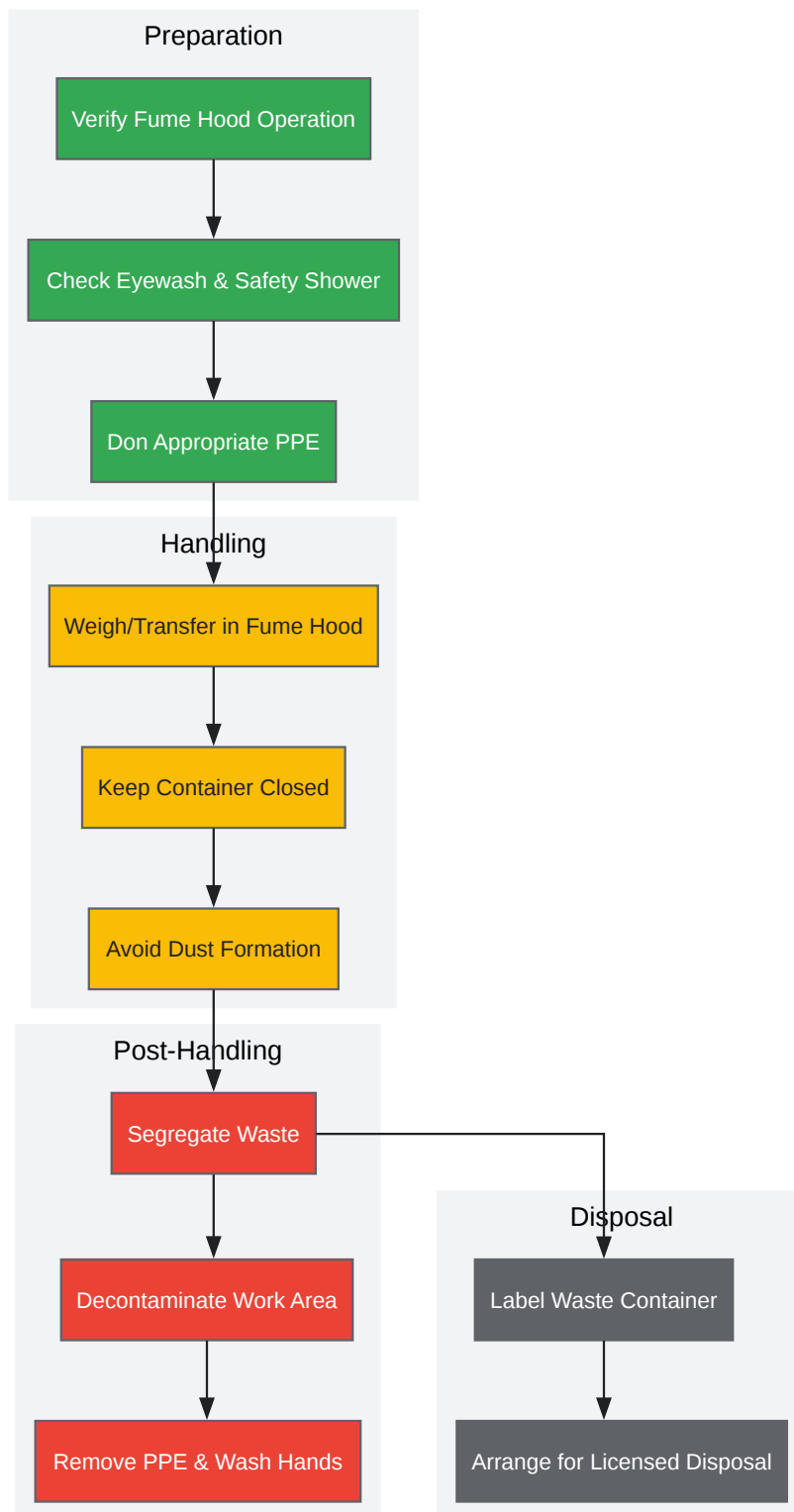
- Dispose of the waste through a licensed disposal company.[1]
- Do not allow the product to enter drains or the sewage system.[2]
- One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]

### 3. Contaminated Packaging:

- Dispose of contaminated packaging as unused product.[1]
- Do not reuse empty containers.

Diagram: Safe Handling Workflow for **2,5-Dimethylphenol**

## Safe Handling Workflow for 2,5-Dimethylphenol

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **2,5-Dimethylphenol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. cpachem.com [cpachem.com]
- 3. 2,5-Dimethylphenol | 95-87-4 | TCI AMERICA [tcichemicals.com]
- 4. 2,5-Dimethylphenol | 95-87-4 [chemicalbook.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. sds.metasci.ca [sds.metasci.ca]
- 7. fishersci.com [fishersci.com]
- 8. 2,5-Dimethylphenol | C<sub>8</sub>H<sub>10</sub>O | CID 7267 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2,5-DIMETHYLPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,5-Dimethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165462#personal-protective-equipment-for-handling-2-5-dimethylphenol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)